Application Notes: N-Carbobenzoxy-DL-phenylalanine in Solution-Phase Peptide Synthesis

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Compound of Interest	
Compound Name:	*N-Carbobenzoxy-DL-phenylalanine*
CAS No.:	*3588-57-6*
Cat. No.:	*B554502*

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These application notes provide a comprehensive overview of the use of **N-Carbobenzoxy-DL-phenylalanine** (Cbz-DL-Phe) in solution-phase peptide synthesis (SPPS). While modern peptide synthesis is dominated by solid-phase techniques, solution-phase methods remain relevant for large-scale synthesis and for specific peptide structures where solid-phase approaches are not feasible.[1][2] The Cbz protecting group, introduced by Bergmann and Zervas, was a foundational development in controlled peptide synthesis.[3][4]

Introduction

N-Carbobenzoxy-DL-phenylalanine is an amino acid derivative where the amino group is protected by a benzyloxycarbonyl (Cbz or Z) group.[3][5] This protection prevents unwanted side reactions at the N-terminus during peptide bond formation.[6] The use of the DL-racemic mixture of phenylalanine introduces complexities, leading to the formation of diastereomeric peptides, which can be challenging to separate.[7] Therefore, its application is generally suited

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for scenarios where stereochemistry at this specific position is not critical or when the resulting diastereomers can be separated.

Key Characteristics of the Cbz Protecting Group

The Cbz group offers several advantages in peptide synthesis:

- Stability: It is stable under a wide range of reaction conditions, including mildly acidic and basic media, providing flexibility in synthetic strategies.[8]
- Crystallization: The introduction of the Cbz group often enhances the crystallinity of the protected amino acid or peptide, facilitating purification by recrystallization.[5]
- Ease of Introduction and Removal: The Cbz group can be readily introduced and removed under specific conditions that are orthogonal to many other protecting groups.[3][5]

Data Presentation

Table 1: Physicochemical Properties of N-Cbz-L-Phenylalanine

Property	Value	Reference
Molecular Formula	$C_{17}H_{17}NO_4$	[9]
Molecular Weight	299.32 g/mol	[9]
Appearance	White to off-white powder	[9]
Melting Point	85-87 °C	[9]
Solubility	Generally soluble in organic solvents like Dichloromethane (DCM), Ethyl Acetate, and Methanol.	[10]

Table 2: Representative Yields in Cbz-Related Reactions

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Reaction	Substrate	Reagents and Conditions	Yield (%)	Reference
Cbz Protection	Glycine	Cbz-Cl, aq. Na_2CO_3, 0 °C	> 90	[8]
Cbz Protection	Alanine	Cbz-Cl, aq. Na_2CO_3, 0 °C	> 90	[8]
Cbz Deprotection	Cbz-Leucine	H_2, Pd/C, MeOH, rt	> 95	[8]
Cbz Deprotection	Cbz-Alanine	HBr (33% in AcOH), rt	~90	[8]
Peptide Coupling	Cbz-Phe-OH + Val-OMe·HCl	EDC, Workup A	98	[11]
Peptide Coupling	Cbz-Phe-OH + Val-OMe·HCl	EDC, Workup B	99	[11]
Dipeptide Synthesis	Cbz-Phe + Leu	DCC, AOT/isooctane	56.5	[12]

Experimental Protocols

Protocol 1: N-Terminal Protection of DL-Phenylalanine with Cbz Group (Schotten-Baumann Conditions)

This protocol describes the introduction of the Cbz protecting group onto the amino group of DL-phenylalanine.

Materials:

- DL-Phenylalanine
- Sodium carbonate (Na_2CO_3)
- Benzyl chloroformate (Cbz-Cl)

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- Diethyl ether
- 1 M Hydrochloric acid (HCl)
- Ethyl acetate or Dichloromethane (DCM)
- Anhydrous sodium sulfate (Na_2SO_4)
- Ice bath
- Magnetic stirrer and stir bar

Procedure:

- Dissolution: Dissolve DL-phenylalanine (1.0 equivalent) in a 1 M aqueous solution of sodium carbonate (2.5 equivalents) with cooling in an ice bath.[8]
- Addition of Cbz-Cl: While vigorously stirring the solution, add benzyl chloroformate (1.1 equivalents) dropwise, ensuring the temperature remains below 5 °C.[8]
- Reaction: Allow the reaction mixture to warm to room temperature and stir for 2-4 hours.[8]
- Work-up: Wash the reaction mixture with diethyl ether to remove any unreacted benzyl chloroformate.[8]
- Acidification: Cool the aqueous layer in an ice bath and carefully acidify to pH 2 with 1 M HCl.[8]
- Extraction: Extract the product with a suitable organic solvent (e.g., ethyl acetate or dichloromethane).[8]
- Drying and Concentration: Dry the combined organic layers over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to yield the Cbz-protected amino acid.[8]

Protocol 2: Solution-Phase Dipeptide Synthesis using Cbz-DL-Phe and a C-Terminally Protected Amino Acid

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This protocol outlines the coupling of Cbz-DL-Phe with an amino acid ester (e.g., L-Alanine methyl ester hydrochloride) using dicyclohexylcarbodiimide (DCC) and 1-hydroxybenzotriazole (HOBt) as coupling reagents.

Materials:

- N-Cbz-DL-phenylalanine
- L-Alanine methyl ester hydrochloride
- 1-Hydroxybenzotriazole (HOBt)
- N,N'-Dicyclohexylcarbodiimide (DCC)
- Anhydrous Dichloromethane (DCM)
- 1 M HCl
- Saturated sodium bicarbonate ($NaHCO_3$) solution
- Brine
- Anhydrous sodium sulfate (Na_2SO_4)
- Ice bath
- Magnetic stirrer and stir bar

Procedure:

- Dissolution: Dissolve N-Cbz-DL-phenylalanine (1.0 eq), L-Alanine methyl ester hydrochloride (1.0 eq), and HOBt (1.1 eq) in anhydrous DCM.[13]
- Cooling: Cool the mixture to 0 °C in an ice bath.[13]
- DCC Addition: Add a solution of DCC (1.1 eq) in DCM dropwise.[13]
- Reaction: Stir the reaction at 0 °C for 2 hours and then at room temperature overnight.[13]

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- Filtration: The byproduct, dicyclohexylurea (DCU), will precipitate. Remove it by filtration.[13]
- Washing: Wash the filtrate successively with 1 M HCl, saturated $NaHCO_3$ solution, and brine.[13]
- Drying and Concentration: Dry the organic layer over anhydrous Na_2SO_4, filter, and concentrate under reduced pressure.[13]
- Purification: The crude product can be purified by recrystallization from a suitable solvent system like ethyl acetate/hexane to yield the protected dipeptide.[13]

Protocol 3: Cbz Group Deprotection by Catalytic Hydrogenolysis

This protocol describes the removal of the Cbz protecting group to liberate the free amine.

Materials:

- Cbz-protected peptide
- Methanol or Ethanol
- 10% Palladium on carbon (Pd/C) catalyst
- Hydrogen gas (H_2) source (e.g., balloon or hydrogenation apparatus)
- Celite
- Magnetic stirrer and stir bar

Procedure:

- Setup: In a flask equipped with a magnetic stir bar, dissolve the Cbz-protected compound (1.0 equivalent) in a suitable solvent such as methanol or ethanol.[8]
- Catalyst Addition: Carefully add 10% palladium on carbon (Pd/C) catalyst (typically 5-10 mol %).[8]

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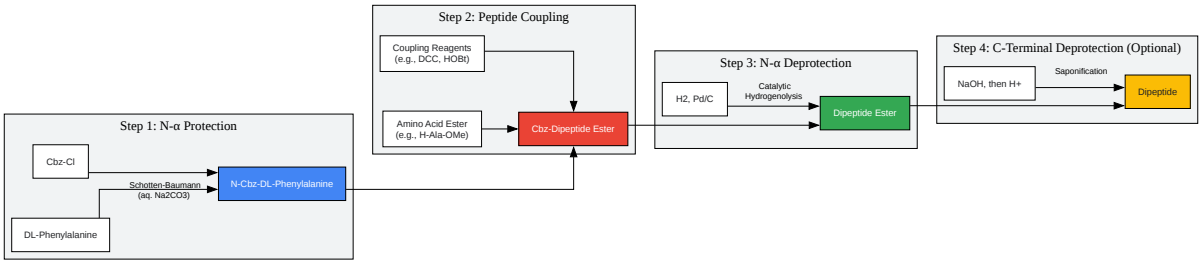
- Hydrogenation: Secure the flask to a hydrogenation apparatus. Evacuate the flask and backfill with hydrogen gas. Repeat this process three times. Alternatively, a balloon filled with hydrogen can be used.[8]
- Reaction: Stir the reaction mixture vigorously under a hydrogen atmosphere at room temperature. Monitor the reaction progress by thin-layer chromatography (TLC).[8]
- Filtration: Upon completion, carefully filter the reaction mixture through a pad of Celite to remove the Pd/C catalyst. Caution: The catalyst can be pyrophoric and should be handled with care, ensuring it remains wet.[8]
- Concentration: Concentrate the filtrate under reduced pressure to yield the deprotected amine. The byproducts, toluene and carbon dioxide, are volatile and easily removed.[8]

Visualizations



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Caption: General workflow for solution-phase dipeptide synthesis using N-Cbz-DL-phenylalanine.

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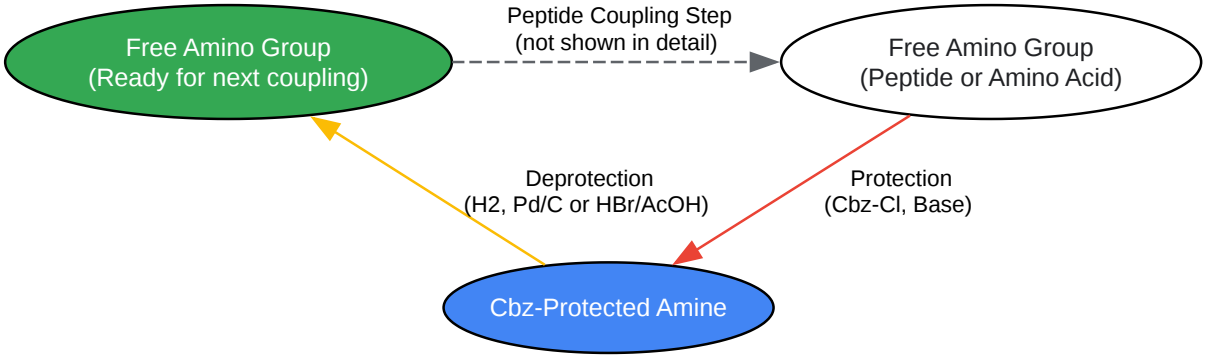

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Caption: The cycle of Cbz protection and deprotection in stepwise peptide synthesis.

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